

Application Notes and Protocols for the Purification of Tetromycin B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetromycin B*

Cat. No.: *B10780455*

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Introduction

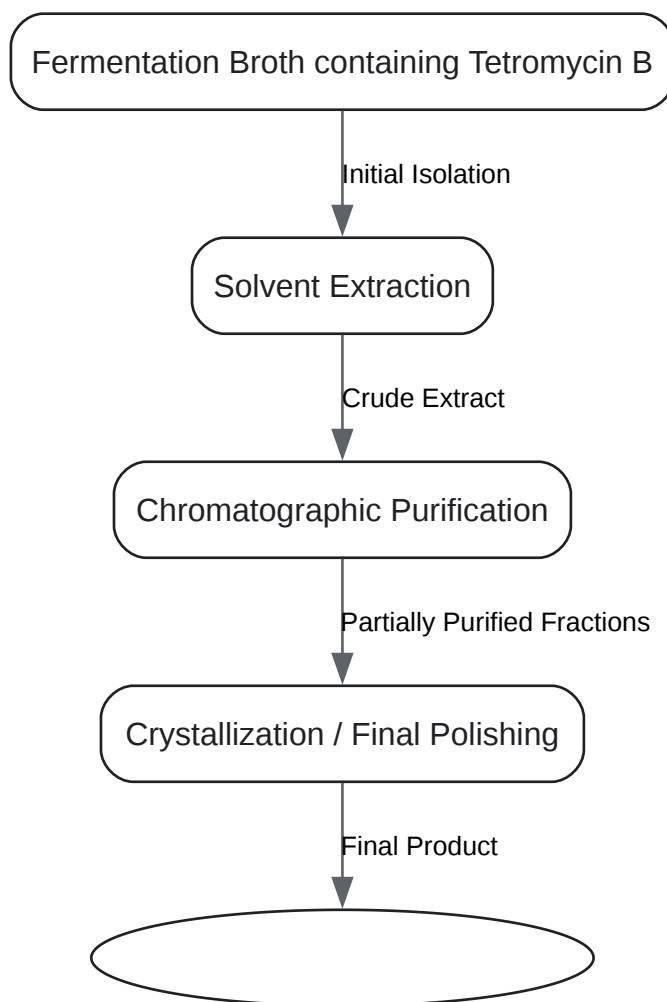
Tetromycin B, a polyketide antibiotic with a distinctive tetrone acid structure, has demonstrated significant efficacy against methicillin-resistant *Staphylococcus aureus* (MRSA). [1] As a compound of interest for further research and potential therapeutic development, robust and efficient purification methods are paramount to obtain high-purity material for biological assays and preclinical studies. This document provides detailed application notes and adapted protocols for the purification of **Tetromycin B** from fermentation broths, drawing upon established methodologies for similar polyketide and tetracycline-class antibiotics due to the limited availability of specific literature for **Tetromycin B**.

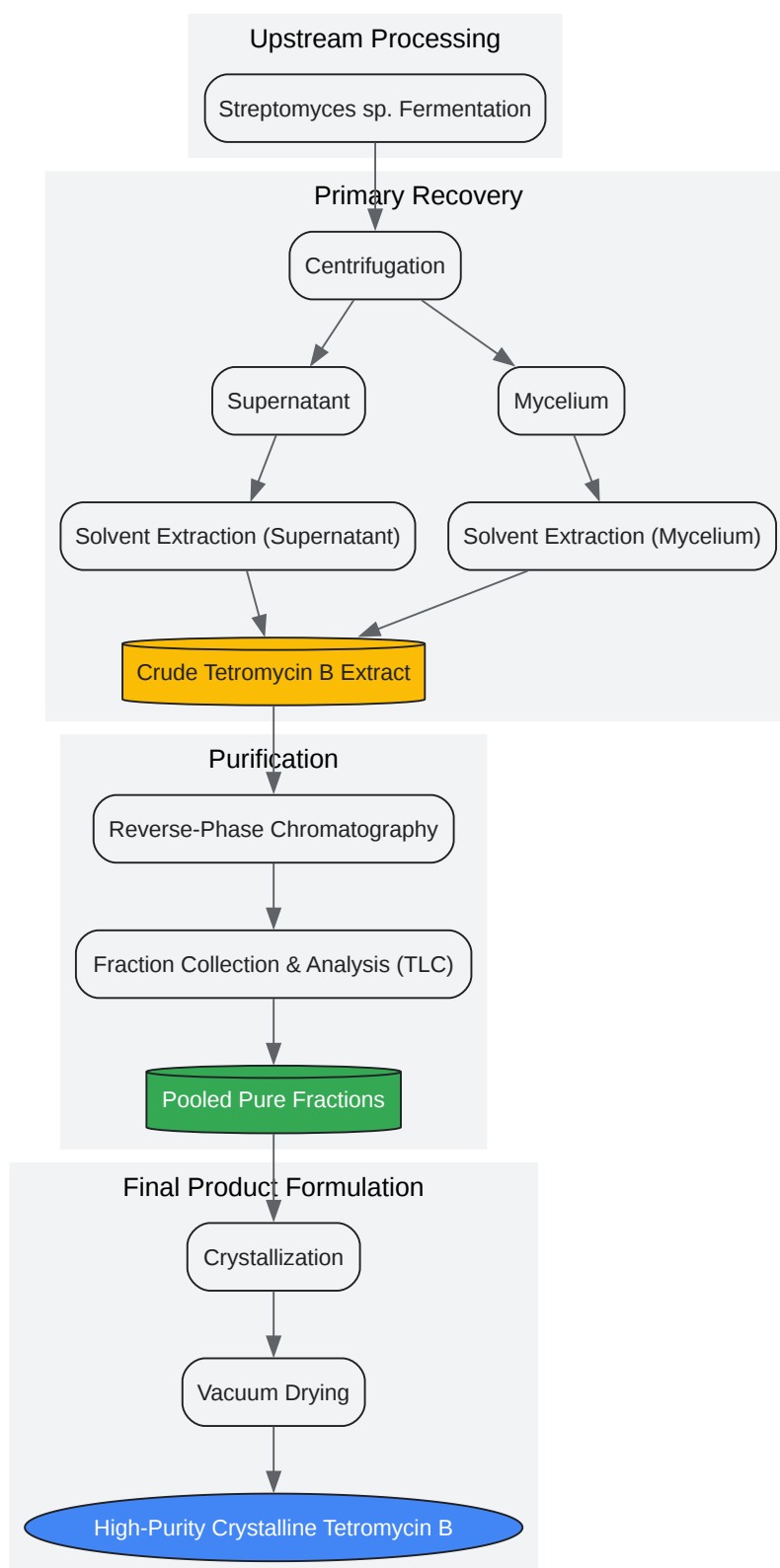
Chemical Properties of **Tetromycin B**:

Property	Value
CAS Number	180027-84-3[1][2]
Molecular Formula	C34H46O5[1][2]
Molecular Weight	534.7 g/mol [1][2]
Structure	Tetronic acid-containing polyketide
Solubility	Soluble in DMF, DMSO, Ethanol, Methanol[2]
Purity (Commercial)	>99%[1]

Purification Strategy Overview

The purification of **Tetromycin B** from a fermentation broth typically involves a multi-step process designed to isolate the target compound from a complex mixture of cellular debris, media components, and other secondary metabolites. A general workflow is outlined below, incorporating initial extraction from the fermentation broth, followed by chromatographic separation and a final polishing step, which may include crystallization.





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References

- 1. scbt.com [scbt.com]
- 2. caymanchem.com [caymanchem.com]
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Phone: (601) 213-4426

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